

Application Notes and Protocols for 2-(4-Methoxyphenoxy)-5-nitrobenzoic acid

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Compound of Interest

Compound Name: 2-(4-Methoxyphenoxy)-5-nitrobenzoic acid

CAS No.: 33459-12-0

Cat. No.: B1621125

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For Researchers, Scientists, and Drug Development Professionals

This comprehensive guide provides detailed application notes and protocols for the safe handling, storage, and use of **2-(4-Methoxyphenoxy)-5-nitrobenzoic acid** (CAS No. 33459-12-0). As a Senior Application Scientist, this document is structured to provide not just procedural steps, but also the scientific rationale behind them, ensuring both safety and experimental integrity.

Compound Profile and Physicochemical Properties

2-(4-Methoxyphenoxy)-5-nitrobenzoic acid is a complex aromatic carboxylic acid. Its structure, featuring a nitro group, a methoxy-substituted phenoxy ether linkage, and a carboxylic acid moiety, makes it a valuable intermediate in organic synthesis, particularly in the development of novel pharmaceutical compounds and other complex molecules.^[1]

Table 1: Physicochemical Properties of **2-(4-Methoxyphenoxy)-5-nitrobenzoic acid**

Property	Value	Source
CAS Number	33459-12-0	[2]
Molecular Formula	C ₁₄ H ₁₁ NO ₆	[2]
Molecular Weight	289.24 g/mol	[2]
Melting Point	173-175 °C	[3]
Boiling Point (Predicted)	430.9 ± 45.0 °C	[3][4]
Density (Predicted)	1.387 ± 0.06 g/cm ³	[3]
Appearance	Solid (form may vary)	General
pKa (Predicted)	2.08 ± 0.22	[3]

Safety and Hazard Information

Note: A specific Safety Data Sheet (SDS) for **2-(4-Methoxyphenoxy)-5-nitrobenzoic acid** was not available at the time of this writing. The following information is synthesized from the SDS of structurally similar compounds, including 4-Nitrobenzoic acid, 5-Methoxy-2-nitrobenzoic acid, and p-Anisic acid. It is imperative to handle this compound with the care required for a potentially hazardous substance.

Potential Hazards:

- Skin and Eye Irritation: Like many benzoic acid derivatives, this compound is expected to be an irritant to the skin and eyes.[5][6] Direct contact should be avoided.
- Respiratory Tract Irritation: Inhalation of dust may cause respiratory tract irritation.[5]
- Dust Explosion: As with many finely divided organic solids, there is a potential for a dust explosion if a sufficient concentration of airborne dust is ignited.[7]
- Harmful if Swallowed: Similar aromatic nitro compounds are classified as harmful if swallowed.[5]

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
- **Body Protection:** A laboratory coat is required. For handling larger quantities, additional protective clothing may be necessary.
- **Respiratory Protection:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize dust inhalation. If significant dust is generated, a NIOSH-approved respirator is recommended.

First Aid Measures:

- **After Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention.
[6]
- **After Skin Contact:** Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[6]
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[6]
- **After Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **2-(4-Methoxyphenoxy)-5-nitrobenzoic acid**.

Recommended Storage Conditions:

- **Temperature:** Store in a cool, dry place. While a specific temperature range is not provided, ambient room temperature is generally acceptable for stable solids. For long-term storage, refrigeration (2-8 °C) can be considered to minimize potential degradation, although this is not explicitly required by available data.

- Container: Keep the container tightly sealed to prevent moisture absorption and contamination.[5][8]
- Environment: Store in a well-ventilated area away from incompatible materials.[5]

Stability and Incompatibilities:

- General Stability: Benzoic acid derivatives and aromatic nitro compounds are generally stable under normal storage conditions.[8]
- Incompatible Materials:
 - Strong Oxidizing Agents: Avoid contact with strong oxidizing agents.
 - Strong Bases: As a carboxylic acid, it will react with strong bases.[6]
 - Reducing Agents: The nitro group can be reduced, so contact with strong reducing agents should be avoided.[6]

Experimental Protocols

Receiving and Initial Storage Workflow

The following diagram outlines the recommended procedure upon receiving a new shipment of **2-(4-Methoxyphenoxy)-5-nitrobenzoic acid**.

Figure 1: Workflow for Receiving and Storing Compound

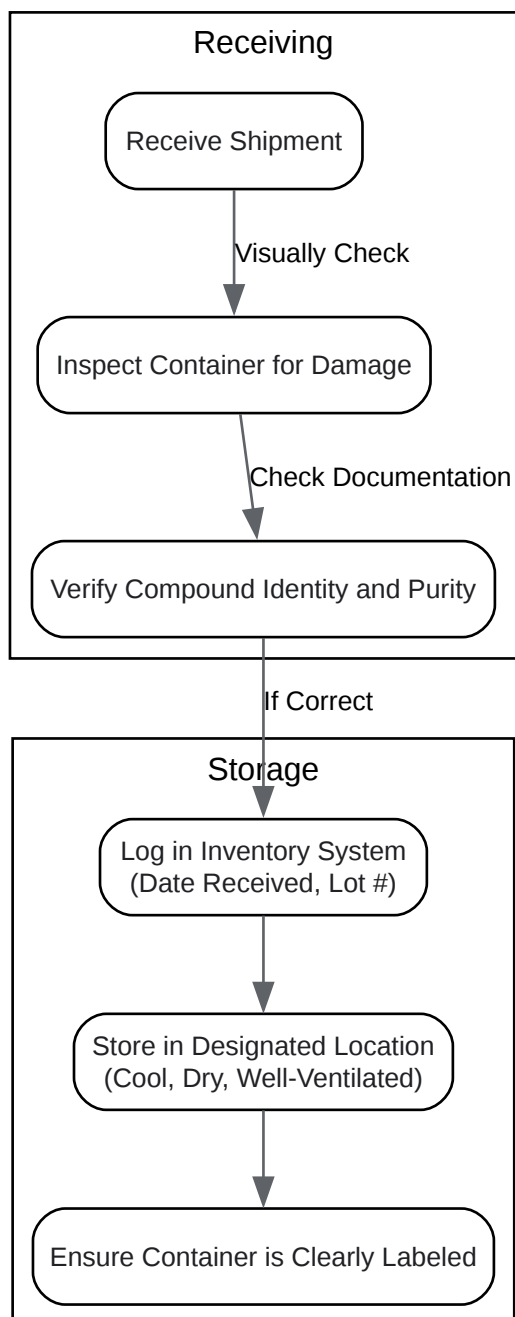
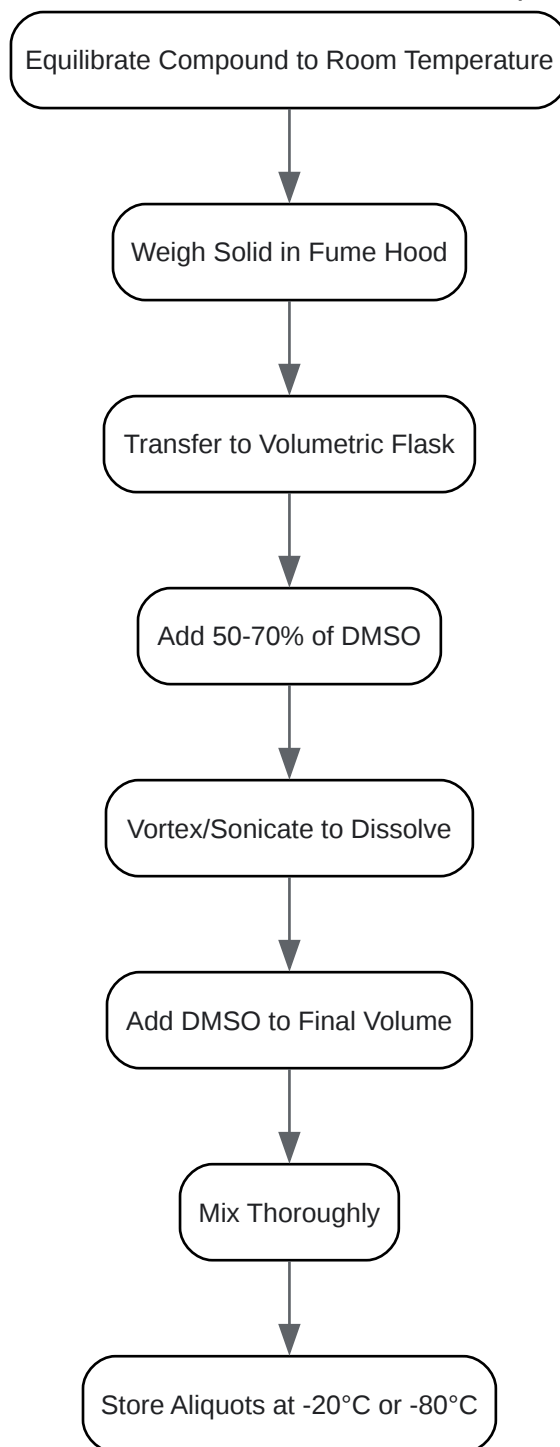


Figure 2: Protocol for Stock Solution Preparation



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Caption: Protocol for stock solution preparation.

Applications in Research and Development

2-(4-Methoxyphenoxy)-5-nitrobenzoic acid and its analogs are primarily utilized as intermediates in organic synthesis. The presence of multiple functional groups allows for a variety of chemical transformations. For instance, the nitro group can be reduced to an amine, which can then undergo further reactions, while the carboxylic acid provides a handle for amide or ester formation. These properties make it a useful building block in medicinal chemistry for the synthesis of potential drug candidates. [1][9]

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